

Personal protective equipment for handling 2-Chloro-6-fluorotoluene

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Compound of Interest

Compound Name: 2-Chloro-6-fluorotoluene

Cat. No.: B1346809

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Essential Safety and Handling Guide for 2-Chloro-6-fluorotoluene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Chloro-6-fluorotoluene** (CAS No. 443-83-4). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Chemical Identification and Properties

2-Chloro-6-fluorotoluene is a flammable and harmful chemical requiring careful handling.^[1]^[2]^[3] Below is a summary of its key physical and chemical properties.

Property	Value
Chemical Formula	C7H6ClF[4]
Molecular Weight	144.57 g/mol [5]
Appearance	Clear, colorless liquid or white solid[1][4]
Boiling Point	154-156°C[5]
Flash Point	46°C (114.8°F)[1][5]
Density	1.191 g/mL at 25°C[5]
Vapor Pressure	24.1 mmHg at 25°C[4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following equipment should be worn at all times when handling **2-Chloro-6-fluorotoluene**.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Appropriate protective gloves (chemical impermeable) and clothing to prevent skin exposure.[1][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[1] A type ABEK (EN14387) respirator filter is recommended.[5]

Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and prevent accidents.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[6\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[6\]](#)
- Avoid breathing vapor, mist, or gas.[\[1\]](#)
- Do not get on skin or in eyes.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, well-ventilated place.[\[1\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)
- Store in a flammables-area.[\[1\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Exposure Type	First Aid Measures
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical aid. [1] [6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical aid. [1]
Ingestion	Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical aid. [1]

Spill and Disposal Plan

Spill Response:

- Evacuate personnel to a safe area and ensure adequate ventilation.[\[6\]](#)
- Remove all sources of ignition.[\[6\]](#)
- Wear appropriate PPE as outlined in Section 2.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)
- Use non-sparking tools to collect the absorbed material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)

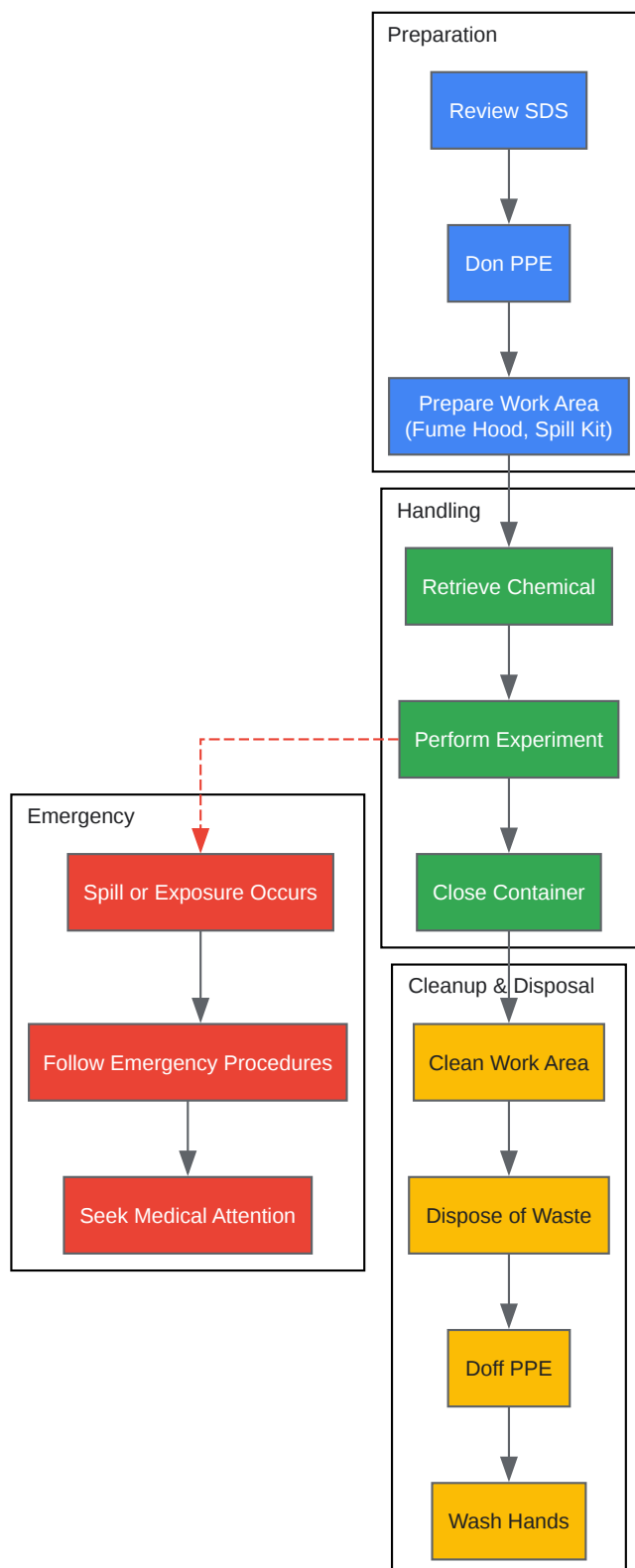
Disposal:

- Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[\[7\]](#)

- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Operational Workflow

The following diagram illustrates the standard operational workflow for handling **2-Chloro-6-fluorotoluene**.



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Caption: Standard workflow for handling **2-Chloro-6-fluorotoluene**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. chemical-label.com [chemical-label.com]
- 4. innospk.com [innospk.com]
- 5. 2-Chloro-6-fluorotoluene 97 443-83-4 [sigmaaldrich.com]
- 6. 2-Chloro-6-fluorotoluene - Safety Data Sheet [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
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